

Essential Safety and Operational Guide for Handling Ethanol, 2-[(3-aminophenyl)sulfonyl]-

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Compound of Interest

Compound Name:	<i>Ethanol, 2-[(3-aminophenyl)sulfonyl]-</i>
Cat. No.:	B112728

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This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **Ethanol, 2-[(3-aminophenyl)sulfonyl]-** (CAS Number: 5246-57-1)[1]. Adherence to these protocols is vital for ensuring a safe laboratory environment and minimizing exposure risks.

Chemical Identifier and Hazard Information:

Identifier	Value
IUPAC Name	2-(3-aminophenyl)sulfonyl)ethanol[1]
CAS Number	5246-57-1[1]
Molecular Formula	C8H11NO3S[1]
Molecular Weight	201.25 g/mol [1]
Primary Hazards	Skin irritation, serious eye irritation, and potential respiratory irritation.

Occupational Exposure Limits:

No specific occupational exposure limits (OELs) have been established for **Ethanol, 2-[(3-aminophenyl)sulfonyl]-**. Therefore, it is imperative to handle this compound with care, adhering to the principle of keeping exposure as low as reasonably achievable. For the related

compound ethanol, the Occupational Safety and Health Administration (OSHA) Permissible Exposure Limit (PEL) and the National Institute for Occupational Safety and Health (NIOSH) Recommended Exposure Limit (REL) are both a Time-Weighted Average (TWA) of 1000 ppm (1900 mg/m³)[2].

Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment for handling **Ethanol, 2-[(3-aminophenyl)sulfonyl]-**.

Body Part	Personal Protective Equipment	Specifications and Best Practices
Hands	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Always inspect gloves for tears or punctures before use. Change gloves frequently, especially if contaminated[3].
Eyes	Safety glasses with side shields or safety goggles	In situations with a higher risk of splashing, a face shield should be worn in addition to safety glasses or goggles[4][5].
Body	Laboratory coat	A flame-resistant lab coat is advisable. Ensure it is fully buttoned.
Respiratory	N95 or N-100 respirator	A respirator should be used when working with fine powders outside of a chemical fume hood or when there is a potential for aerosol generation[4].

Operational Plan: Step-by-Step Handling Procedures

- Preparation:
 - Before handling, thoroughly review the Safety Data Sheet (SDS) for **Ethanol, 2-[(3-aminophenyl)sulfonyl]-**.
 - Ensure a chemical fume hood is available and functioning correctly.
 - Verify that an emergency eyewash station and safety shower are readily accessible.
- Personal Protective Equipment (PPE) Donning:
 - Put on a laboratory coat, ensuring it is fully fastened.
 - Don the appropriate chemical-resistant gloves.
 - Wear safety glasses with side shields or safety goggles.
- Chemical Handling:
 - Conduct all weighing and transferring operations of solid **Ethanol, 2-[(3-aminophenyl)sulfonyl]-** within a certified chemical fume hood to minimize inhalation exposure.
 - Handle the chemical carefully to avoid generating dust.
 - Use appropriate tools (e.g., spatulas, weighing paper) to handle the solid.
 - If preparing a solution, add the solid to the solvent slowly to avoid splashing.
- Post-Handling:
 - Thoroughly wash hands with soap and water after handling the chemical, even if gloves were worn.
 - Clean all contaminated surfaces and equipment after use.

Emergency Procedures

- Skin Contact: Immediately remove contaminated clothing. Wash the affected skin area with copious amounts of soap and water for at least 15 minutes[6]. Seek medical attention if irritation persists.
- Eye Contact: Immediately flush the eyes with a gentle, steady stream of water for at least 15-20 minutes, holding the eyelids open[7]. Remove contact lenses if present and easy to do. Seek immediate medical attention.
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if respiratory irritation or other symptoms develop.
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.

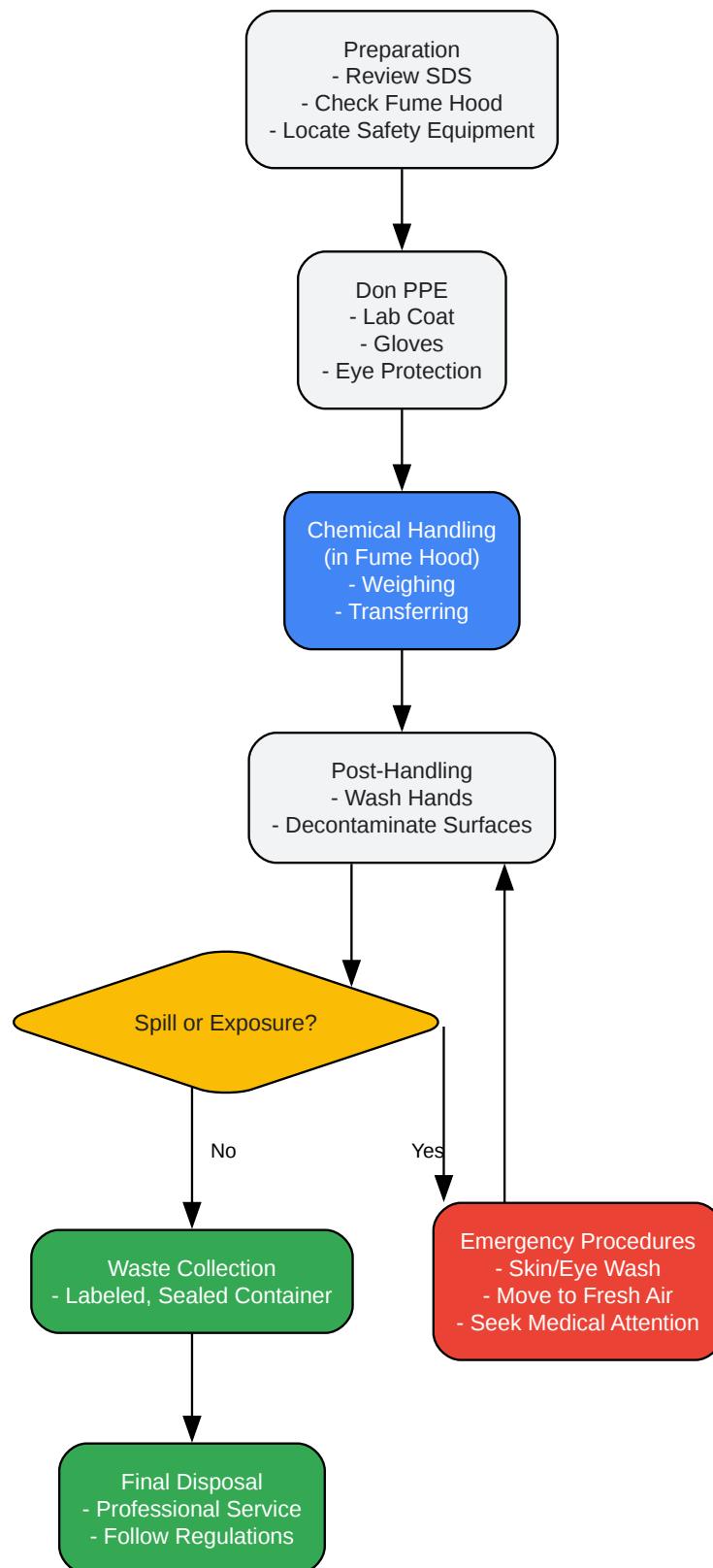
Disposal Plan

Ethanol, 2-[(3-aminophenyl)sulfonyl]- and any materials contaminated with it must be disposed of as hazardous waste.

- Waste Collection:
 - Collect all waste containing **Ethanol, 2-[(3-aminophenyl)sulfonyl]-** in a designated, clearly labeled, and sealable hazardous waste container.
 - The container must be made of a material compatible with the chemical.
- Waste Segregation:
 - Do not mix this waste with other waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) department.
- Storage:
 - Store the sealed waste container in a well-ventilated, designated hazardous waste storage area away from incompatible materials.

- Final Disposal:
 - Arrange for the disposal of the hazardous waste through a licensed professional waste disposal service in accordance with all local, regional, and national regulations. Under no circumstances should this chemical be disposed of down the drain[8].

Workflow for Safe Handling and Disposal

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Caption: Workflow for the safe handling and disposal of **Ethanol, 2-[(3-aminophenyl)sulfonyl]-**.

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